

Technical Guide: Binding Affinity of Diamide Insecticides to Insect Ryanodine Receptors

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Compound of Interest

Compound Name: *Insecticidal agent 6*

Cat. No.: *B12381141*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The term "**Insecticidal agent 6**" is not a recognized standard nomenclature in publicly available scientific literature. This guide will focus on the diamide class of insecticides, which are potent activators of insect ryanodine receptors (RyRs) and represent a major class of modern insecticides. Commercially significant examples such as chlorantraniliprole, cyantraniliprole, and flubendiamide will be used to illustrate the binding affinity and mechanisms of action.

Executive Summary

Diamide insecticides represent a revolutionary class of pest control agents that exhibit high efficacy and selectivity towards insect ryanodine receptors (RyRs). These receptors are large-conductance calcium channels located on the sarcoplasmic and endoplasmic reticulum, playing a crucial role in muscle contraction. Diamides act as potent activators of insect RyRs, leading to uncontrolled release of intracellular calcium stores, which results in paralysis and eventual death of the insect. A key characteristic of these insecticides is their remarkable selectivity for insect RyRs over their mammalian counterparts, ensuring a high margin of safety for non-target organisms. This technical guide provides an in-depth overview of the binding affinity of diamide insecticides to insect RyRs, details the experimental protocols used to quantify these interactions, and illustrates the underlying signaling pathways and experimental workflows.

Quantitative Binding Affinity Data

The binding affinity of diamide insecticides to insect RyRs is typically characterized by equilibrium dissociation constants (K_d), inhibition constants (K_i), or half-maximal inhibitory/effective concentrations (IC_{50}/EC_{50}). These values are determined through various experimental techniques, primarily radioligand binding assays and functional assays measuring calcium release. The data presented below summarizes the binding affinities of representative diamide insecticides for RyRs from different insect species.

Insecticide	Chemical Class	Insect Species	Receptor Source	Assay Type	Affinity Metric	Value	Reference
Chlorantraniliprole	Anthranilic Diamide	Musca domestica (House fly)	Thoracic muscle membranes	Radioligand Binding ([³ H]Chlorantraniliprole displacement)	IC ₅₀	14 nM	[1]
Cyantraniliprole	Anthranilic Diamide	Musca domestica (House fly)	Thoracic muscle membranes	Radioligand Binding ([³ H]Chlorantraniliprole displacement)	IC ₅₀	6 nM	[1]
Chlorantraniliprole	Anthranilic Diamide	Plutella xylostella (Diamondback moth)	Resistant Population RyR	Fluorescent Ligand Binding	K _d	1.389 ± 0.026 nM	[2]
Flubendiamide	Phthalic Diamide	Spodoptera frugiperda (Fall armyworm)	Chimeric RyR expressed in HEK293 cells	Fluorescence-based Ca ²⁺ release	EC ₅₀	~5.5 nM	[3]

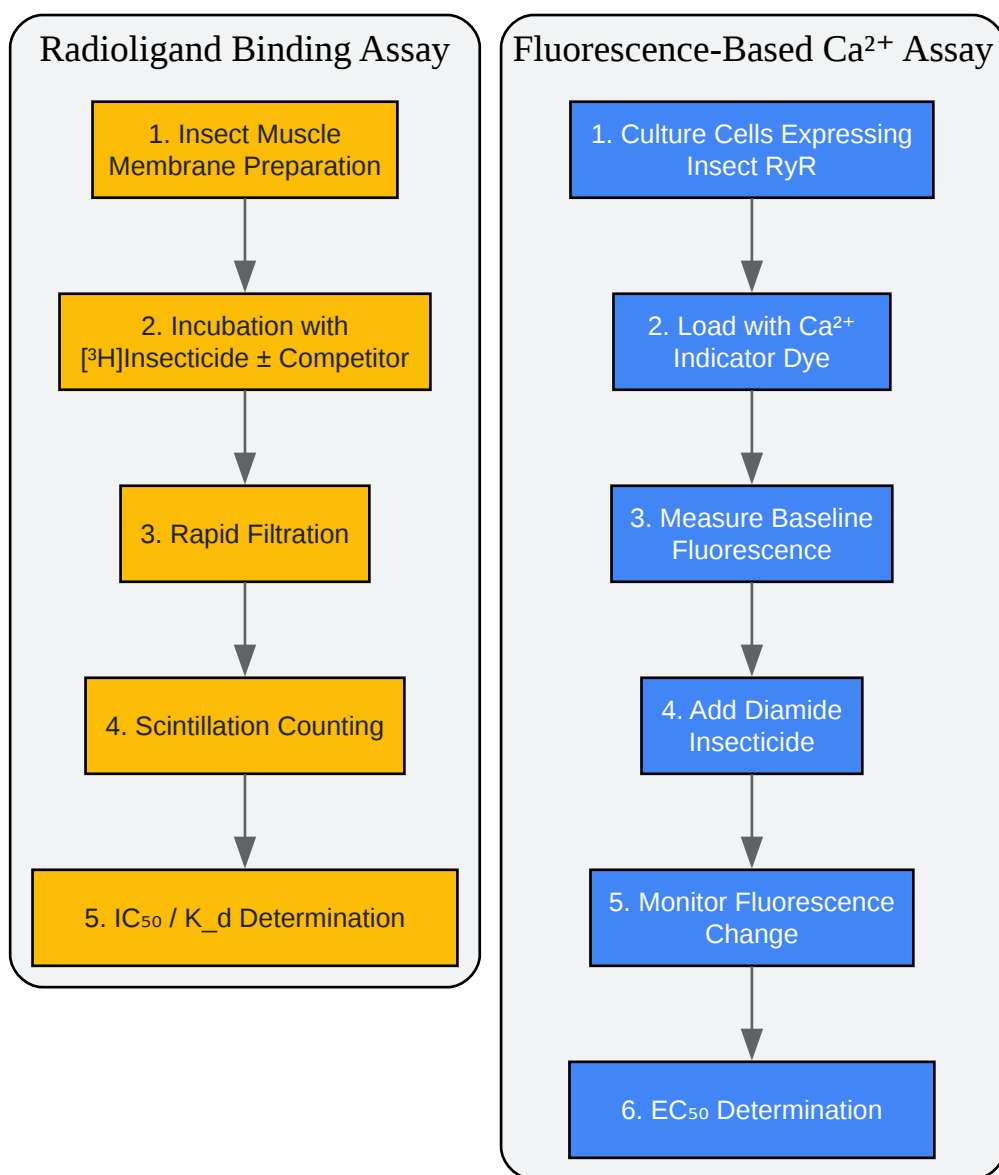
Tetraniliprole	Anthranilic Diamide	Rabbit (for comparison)	RyR1 expressed in HEK293 cells	Fluorescence-based Ca^{2+} release	EC_{50}	7.6 μM	[3]
Flubendiamide	Phthalic Diamide	Rabbit (for comparison)	RyR1 expressed in HEK293 cells	Fluorescence-based Ca^{2+} release	EC_{50}	4.5 μM	[3]

Note: The affinity of diamides for insect RyRs is in the low nanomolar range, whereas their affinity for mammalian RyRs is significantly lower (in the micromolar range), highlighting their selectivity.[3][4]

Signaling Pathway and Mechanism of Action

Insect ryanodine receptors are intracellular calcium channels that are critical for excitation-contraction coupling in muscles. The binding of diamide insecticides to a specific allosteric site on the insect RyR locks the channel in an open state, leading to a continuous and uncontrolled efflux of Ca^{2+} from the sarcoplasmic/endoplasmic reticulum into the cytoplasm. This depletion of intracellular Ca^{2+} stores and sustained elevation of cytoplasmic Ca^{2+} disrupts muscle function, causing rapid feeding cessation, paralysis, and ultimately, insect death.

Interestingly, studies have shown that anthranilic diamides (e.g., chlorantraniliprole) and phthalic diamides (e.g., flubendiamide) bind to distinct but allosterically coupled sites on the insect RyR.[1][5] This suggests a complex modulatory mechanism that can vary between insect species.[6]



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